

Application Note: A Comprehensive Workflow for the Evaluation of Novel PROTACs

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Compound of Interest

Compound Name: *Thalidomide-Piperazine-PEG1-NH2 diTFA*
Cat. No.: *B8201640*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

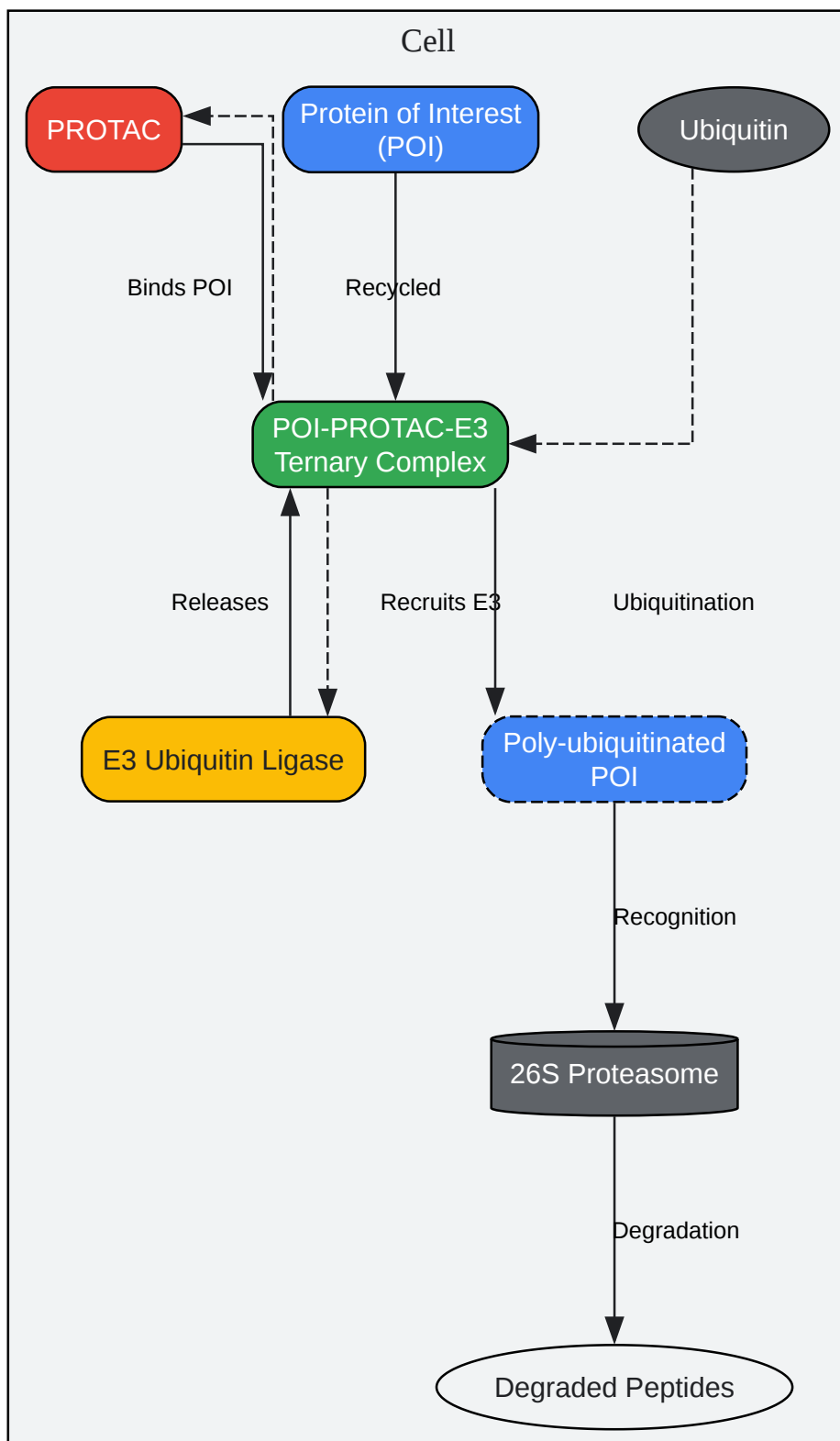
Proteolysis-targeting chimeras (PROTACs) are a transformative class of therapeutic molecules that eliminate specific proteins by hijacking the cell's own ubiquitin-proteasome system (UPS). [1] Unlike traditional inhibitors that block a protein's function, PROTACs physically remove the protein, offering a powerful strategy to target proteins previously considered "undruggable." [2] [3]

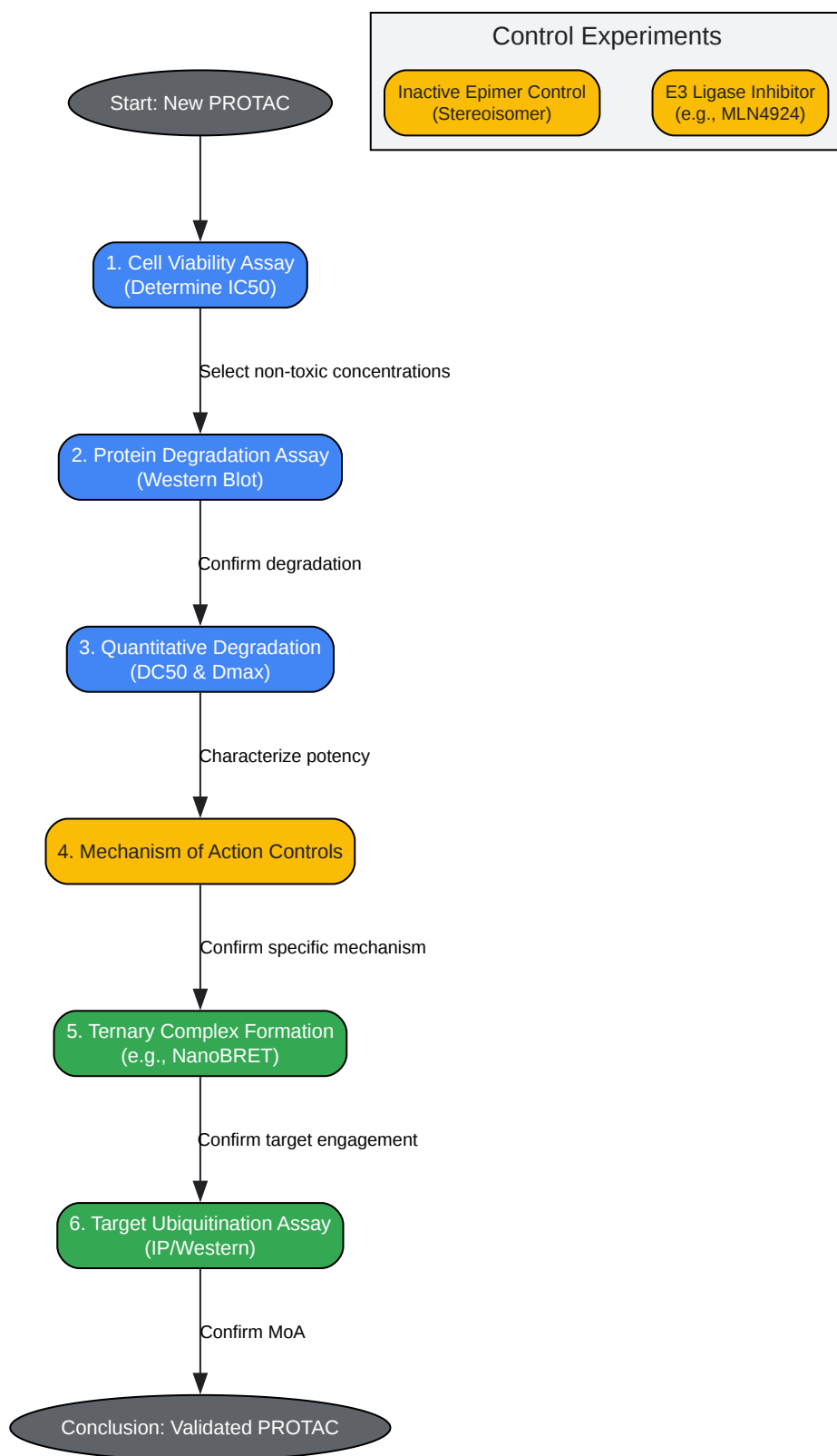
A PROTAC is a heterobifunctional molecule composed of three parts: a ligand that binds the target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker connecting the two. [2] This design allows the PROTAC to act as a bridge, forming a ternary complex between the POI and the E3 ligase. [4] This proximity induces the E3 ligase to tag the POI with ubiquitin, marking it for destruction by the 26S proteasome. [1] [3] Because the PROTAC is released after degradation, it can act catalytically to destroy multiple target proteins. [3]

This document provides a detailed experimental workflow and protocols for the initial characterization and validation of a new PROTAC in a specific cell line.

PROTAC Mechanism of Action

The fundamental action of a PROTAC is to induce the proximity between a target protein and an E3 ligase, leading to the ubiquitination and subsequent degradation of the target. This process is cyclical, allowing a single PROTAC molecule to mediate the destruction of multiple protein targets.





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References

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